Essential Safety and Operational Guide for Handling PrP (106-126)

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Compound of Interest

Compound Name:	*PrP (106-126)*
CAS No.:	*148439-49-0*
Cat. No.:	*B125502*

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and logistical information for the handling of the synthetic prion peptide fragment **PrP (106-126)**. While **PrP (106-126)** is a valuable tool for studying prion diseases due to its neurotoxic properties and its ability to form amyloid-like fibrils, it is crucial to understand that the synthetic peptide itself is not considered infectious.[1] However, due to its biological activity and potential hazards associated with handling fine powders and chemical reagents, strict adherence to safety protocols is mandatory.

Risk Assessment and Biosafety Level

PrP (106-126) is a synthetic peptide and does not contain the full-length, infectious prion protein. Therefore, work with this peptide can typically be conducted at Biosafety Level 1 (BSL-1), with the incorporation of some practices from BSL-2 as a precautionary measure, particularly when handling the lyophilized powder or high concentrations. A thorough risk assessment should be performed by the principal investigator or lab supervisor to ensure all potential hazards are identified and mitigated.[2]

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Personal Protective Equipment (PPE)

The appropriate PPE provides the primary barrier against accidental exposure. The following table summarizes the recommended PPE for handling **PrP (106-126)**.

PPE Category	Minimum Requirement	Recommended for Higher Concentrations or Aerosol Generation
Body Protection	Laboratory coat	Disposable, back-closing gown
Hand Protection	Disposable nitrile gloves	Double gloving with nitrile gloves[3]
Eye & Face Protection	Safety glasses with side shields	Safety goggles or a full-face shield[4]
Respiratory Protection	Not generally required for solutions	N95 respirator or use of a chemical fume hood when handling lyophilized powder[4][5]
Foot Protection	Closed-toe shoes	N/A

Nitrile gloves are preferred over latex due to their chemical resistance and to prevent potential latex allergies.[3] Always change gloves immediately if they become contaminated.

Experimental Workflow for Safe Handling

Adherence to a standardized workflow is critical for minimizing exposure and contamination. The following diagram outlines the key steps for safely handling **PrP (106-126)** in a laboratory setting.

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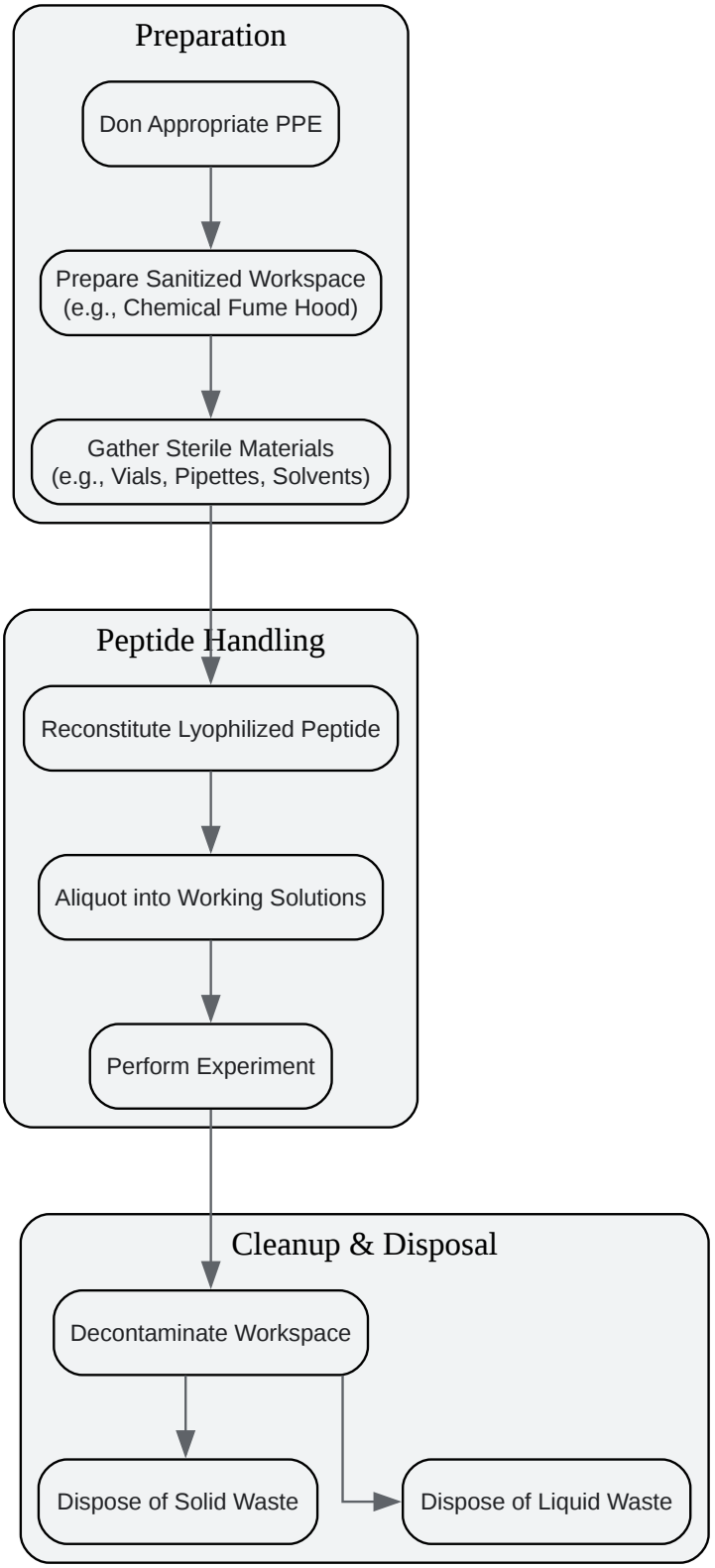

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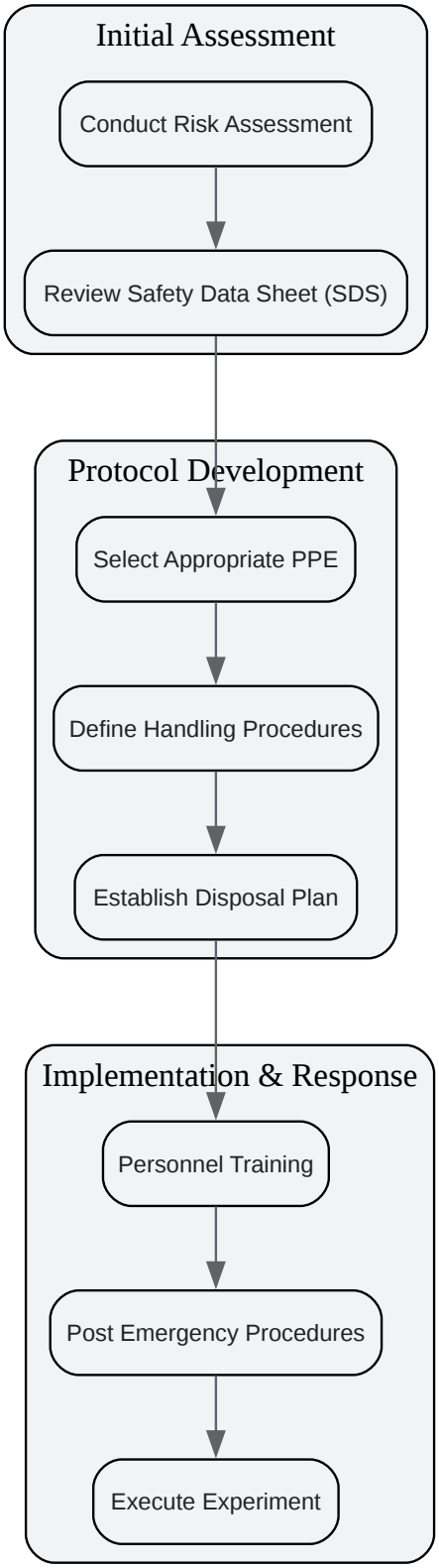

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